

Cefazolin-13C2,15N CAS number and material safety data sheet

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Compound of Interest

Compound Name: Cefazolin-13C2,15N

Cat. No.: B1514398

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Cefazolin-13C2,15N: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Cefazolin-13C2,15N**, a stable isotope-labeled internal standard crucial for the accurate quantification of the first-generation cephalosporin antibiotic, Cefazolin. This document outlines its chemical and physical properties, safety information, and detailed experimental protocols for its application in bioanalytical methods.

Core Data Presentation

Cefazolin-13C2,15N is distinguished by the incorporation of two Carbon-13 atoms and one Nitrogen-15 atom, rendering it an ideal internal standard for mass spectrometry-based quantification of Cefazolin.

Property	Value
CAS Number	2101505-58-0
Molecular Formula	C ₁₂ [¹³ C] ₂ H ₁₄ N ₇ [¹⁵ N]O ₄ S ₃
Molecular Weight	457.5 g/mol
Isotopic Enrichment	Minimum 99% for ¹³ C and 98% for ¹⁵ N
Purity	≥95%
Appearance	A solid; white to off-white crystalline powder
Solubility	Soluble in DMF (Dimethylformamide)
Storage Conditions	Store at -20°C in an airtight and dry environment. For stock solutions, it is recommended to store at -80°C for up to 6 months.

Material Safety Data Sheet (MSDS) Summary

A comprehensive review of available Safety Data Sheets (SDS) indicates that **Cefazolin-¹³C₂,¹⁵N**, similar to its unlabeled counterpart, requires careful handling in a laboratory setting.

Hazard Identification & First Aid	Handling & Storage	Physical & Chemical Properties	Stability & Reactivity
Potential Hazards: May cause skin, eye, and respiratory tract irritation. May cause allergic reactions upon inhalation or skin contact.[1][2][3][4]	Handling: Use in a well-ventilated area, preferably in a chemical fume hood. [1] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1] Avoid generating dust.[3][4]	Appearance: White to off-white crystalline powder.[3]	Stability: Stable under recommended storage conditions.[1]
First Aid Measures:	Storage: Store in a cool, dry, well-ventilated place away from heat and direct sunlight.[3] Keep container tightly closed.	pH: 4.5-6.0 (for Cefazolin Sodium solution).[3]	Incompatible Materials: Strong oxidizing agents.[3]
Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[3][4]	Melting Point: 198-200 °C (decomposes).[3]	Hazardous Decomposition Products: May produce carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides upon decomposition.[1]	
Skin Contact: Remove contaminated clothing and wash skin with soap and water. Seek	Solubility: Soluble in water.[3]		

medical attention if
irritation persists.[3][4]

Inhalation: Move to
fresh air. If breathing
is difficult, administer
oxygen. Seek
immediate medical
attention.[3][4]

Ingestion: Do not
induce vomiting.
Rinse mouth with
water and seek
immediate medical
attention.[3][4]

Experimental Protocols

Cefazolin-13C2,15N is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the precise quantification of Cefazolin in biological matrices.

Protocol: Quantification of Cefazolin in Human Plasma using LC-MS/MS

This protocol is a synthesized example based on methodologies described in the scientific literature.

1. Preparation of Stock and Working Solutions:

- Cefazolin Stock Solution (1 mg/mL): Accurately weigh and dissolve Cefazolin in a suitable solvent (e.g., water or a mix of water and acetonitrile).
- **Cefazolin-13C2,15N** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Cefazolin-13C2,15N** in a suitable solvent.

- Working Solutions: Prepare a series of Cefazolin working solutions by serial dilution of the stock solution to create calibration standards. Prepare a working solution of the internal standard at an appropriate concentration.

2. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (calibrator, quality control, or unknown sample), add 20 µL of the **Cefazolin-13C2,15N** internal standard working solution.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

3. LC-MS/MS Conditions:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to ensure separation of Cefazolin from matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).

- Multiple Reaction Monitoring (MRM) Transitions:
 - Cefazolin: Monitor the transition from the precursor ion to a specific product ion.
 - **Cefazolin-13C2,15N**: Monitor the corresponding transition for the stable isotope-labeled internal standard.
- Optimization: Optimize MS parameters such as declustering potential, collision energy, and cell exit potential for both analyte and internal standard.

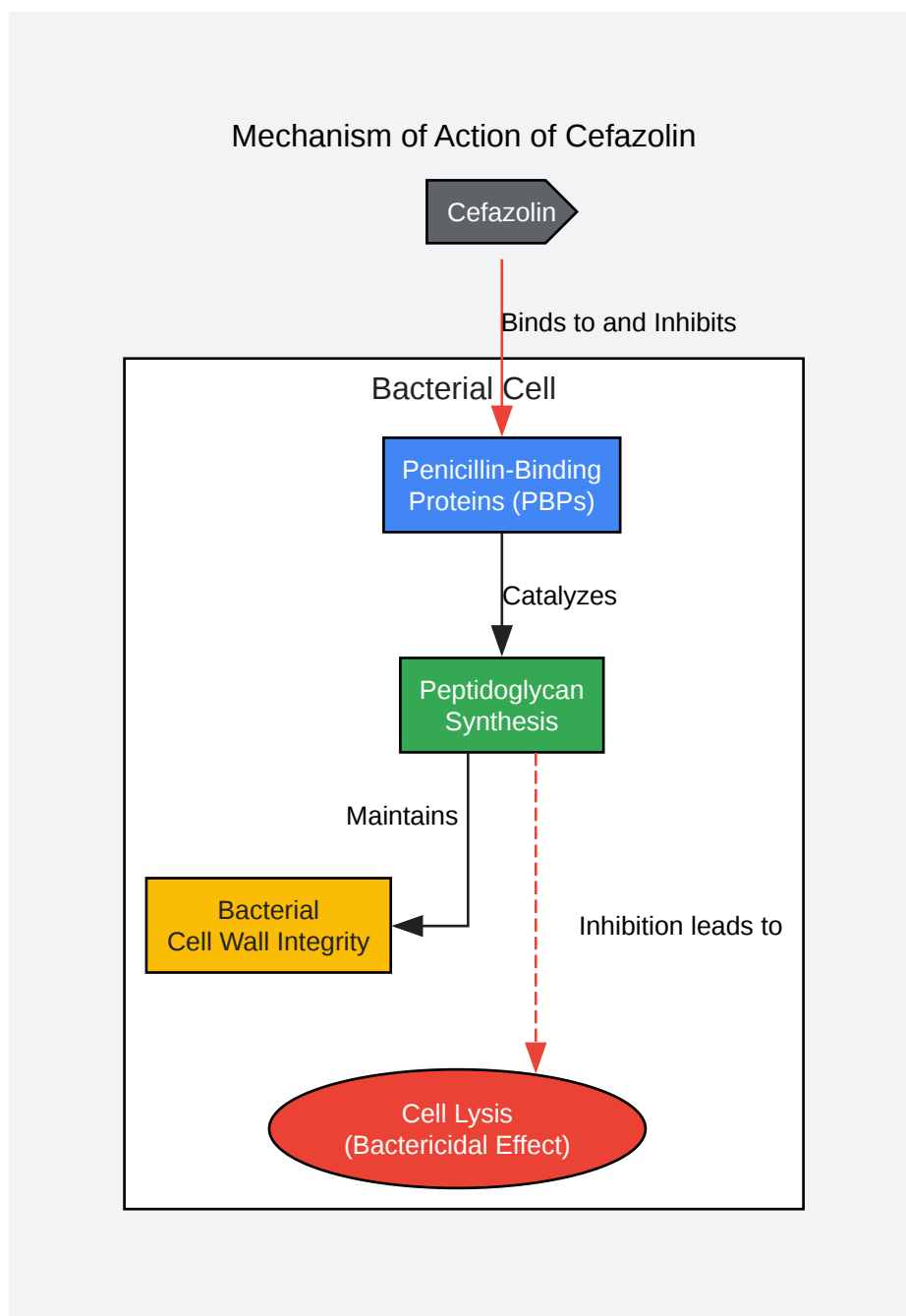
4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Cefazolin to **Cefazolin-13C2,15N** against the concentration of the calibration standards.
- Determine the concentration of Cefazolin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Mechanism of Action of Cefazolin

Cefazolin, a beta-lactam antibiotic, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. It specifically targets penicillin-binding proteins (PBPs), which are essential enzymes for the final step of peptidoglycan synthesis. The disruption of this process leads to a weakened cell wall and subsequent cell lysis.



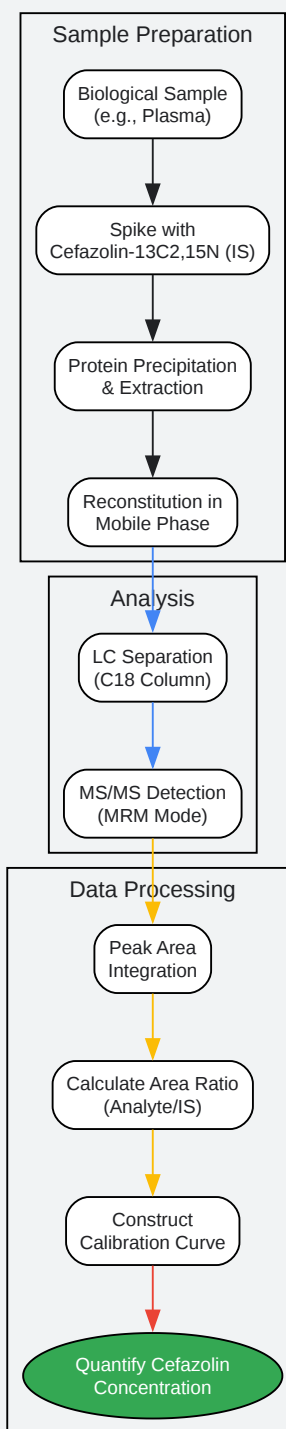
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Caption: Cefazolin inhibits bacterial cell wall synthesis by targeting Penicillin-Binding Proteins.

Experimental Workflow for Cefazolin Quantification

The use of **Cefazolin-13C2,15N** as an internal standard is a critical step in ensuring the accuracy and reliability of quantitative bioanalytical methods. The following diagram illustrates a typical workflow.

Experimental Workflow for Cefazolin Quantification

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Caption: Workflow for quantifying Cefazolin using a stable isotope-labeled internal standard.

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